

Application Notes and Protocols for Preparing MX107 Stock Solution

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Compound of Interest

Compound Name: MX107
Cat. No.: B15497758

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Introduction

MX107 is a small molecule inhibitor of survivin, a protein that is overexpressed in many cancers and is associated with resistance to apoptosis and cell division regulation.^[1] **MX107** has been shown to induce the degradation of X-linked inhibitor of apoptosis protein (XIAP) and/or cellular inhibitor of apoptosis protein 1 (cIAP1), and to suppress genotoxic nuclear factor-kappa B (NF-κB) activation.^[1] Proper preparation of an **MX107** stock solution is a critical first step for accurate and reproducible in vitro and in vivo experiments in drug discovery and development. This document provides a detailed protocol for the preparation, storage, and use of **MX107** stock solutions.

MX107 Properties

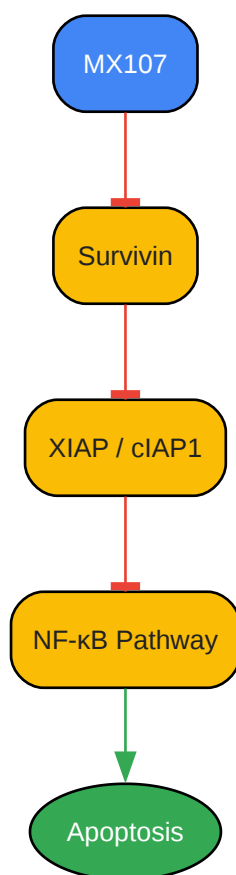
A summary of the key chemical and physical properties of **MX107** is provided in the table below.

Property	Value
Molecular Formula	C ₂₄ H ₂₈ N ₂ O ₂
Molecular Weight	376.50 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage (Powder)	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. Store in a dry, dark environment.
Storage (Stock Solution)	Short term (1 month) at -20°C; Long term (6 months) at -80°C. Avoid repeated freeze-thaw cycles.

Data sourced from MedKoo Biosciences and MCE (MedChemExpress).

Signaling Pathway of MX107

The following diagram illustrates the known signaling pathway affected by **MX107**. **MX107** inhibits survivin, which leads to the degradation of XIAP and cIAP1, ultimately suppressing the NF-κB pathway.



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Caption: Simplified signaling pathway of **MX107**.

Experimental Protocols

Protocol for Preparing a 10 mM MX107 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MX107** using dimethyl sulfoxide (DMSO) as the solvent.

Materials:

- **MX107** powder
- Anhydrous or molecular biology grade DMSO
- Sterile microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- Weigh the Compound: Accurately weigh out a specific amount of **MX107** powder (e.g., 1 mg) using a calibrated analytical balance and place it into a sterile microcentrifuge tube or amber vial.
- Calculate Solvent Volume: Use the following formula to calculate the volume of DMSO required to achieve a 10 mM concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$$

For 1 mg of **MX107** (0.001 g) and a molecular weight of 376.50 g/mol :

$$\text{Volume (L)} = 0.001 \text{ g} / (376.50 \text{ g/mol} * 0.010 \text{ mol/L}) = 0.0002656 \text{ L} = 265.6 \text{ }\mu\text{L}$$

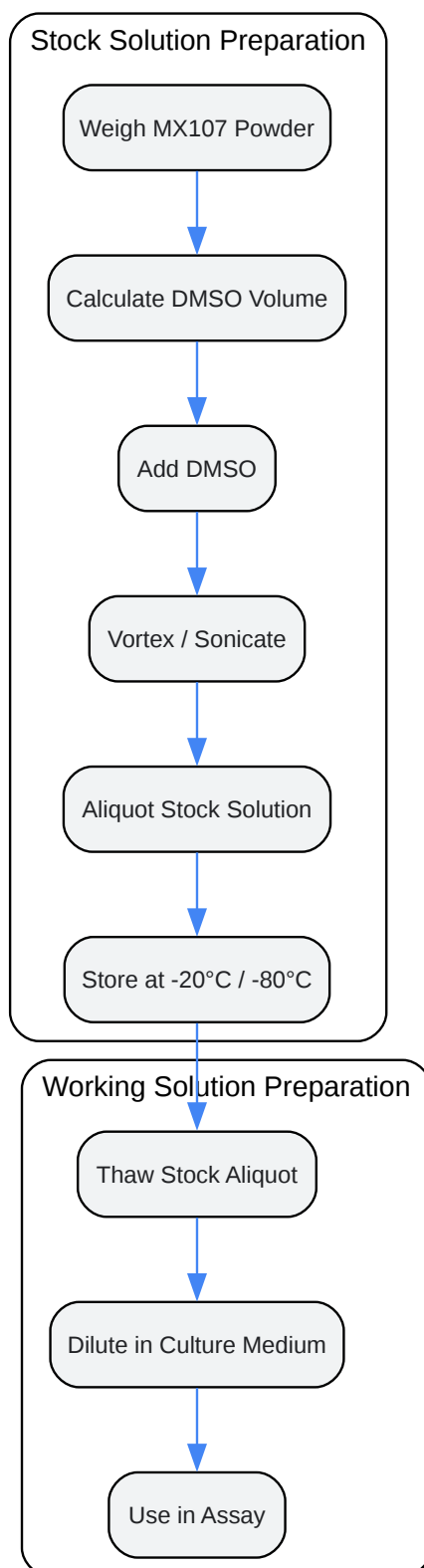
- Add Solvent: Carefully add the calculated volume (265.6 μL) of DMSO to the vial containing the **MX107** powder.
- Dissolution: Tightly cap the vial and vortex for 1-2 minutes to facilitate dissolution. Visually inspect the solution to ensure there are no undissolved particles. If particles remain, sonicate the solution in a water bath for 5-10 minutes.[2]
- Storage: Once the **MX107** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage to minimize freeze-thaw cycles. Protect the solution from light.

Summary of Calculations for 10 mM **MX107** Stock Solution:

Mass of MX107	Molecular Weight	Desired Concentration	Required Volume of DMSO
1 mg	376.50 g/mol	10 mM	265.6 μ L
5 mg	376.50 g/mol	10 mM	1.328 mL
10 mg	376.50 g/mol	10 mM	2.656 mL

Workflow for Preparing MX107 Stock and Working Solutions

The following diagram outlines the general workflow from receiving the powdered compound to preparing the final working solution for experiments.



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Caption: Workflow for preparing **MX107** solutions.

Protocol for Preparing Working Solutions for Cell-Based Assays

For most in vitro assays, the high-concentration stock solution must be further diluted to a final working concentration in an appropriate aqueous buffer or cell culture medium.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically $\leq 0.5\%$, to avoid solvent-induced cytotoxicity.
- Always include a vehicle control in your experiments, which consists of the cell culture medium with the same final concentration of DMSO as the experimental conditions.

Materials:

- 10 mM **MX107** stock solution in DMSO
- Sterile cell culture medium or assay buffer
- Sterile microcentrifuge tubes or multi-well plates
- Calibrated micropipettes

Procedure:

- Intermediate Dilution (Optional but Recommended): To improve accuracy, it is often beneficial to perform a serial dilution. For example, to prepare a 100 μM working solution from a 10 mM stock, first dilute the stock 1:10 in DMSO to create a 1 mM intermediate stock.
- Final Dilution: Further dilute the stock or intermediate solution into the final assay buffer or cell culture medium to achieve the desired final concentration.
 - Example: To prepare 1 mL of a 10 μM working solution from a 10 mM stock solution:
 - The dilution factor is $10,000 \mu\text{M} / 10 \mu\text{M} = 1000$.
 - The volume of the stock solution needed is $1000 \mu\text{L} / 1000 = 1 \mu\text{L}$.

- Add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium.
- Mixing: When diluting the DMSO stock into an aqueous solution, add the DMSO stock to the aqueous solution dropwise while gently vortexing or pipetting up and down to prevent precipitation of the compound.

Table of Serial Dilutions for Common Working Concentrations:

Desired Final Concentration (μM)	Volume of 10 mM Stock (μL)	Final Volume in Medium (mL)	Final DMSO Concentration
100	10	1	1.0%
50	5	1	0.5%
10	1	1	0.1%
1	0.1	1	0.01%
0.1	1 (from a 100 μM intermediate)	1	0.01%

Note: For final DMSO concentrations exceeding 0.5%, it is advisable to test the tolerance of your specific cell line to the solvent.

Quality Control

- Visual Inspection: Always visually inspect the stock and working solutions for any signs of precipitation or cloudiness before use.
- Solvent Tolerance: Before conducting experiments with a new cell line, it is recommended to perform a solvent tolerance assay to determine the maximum concentration of DMSO that does not affect cell viability.
- Purity: The purity of the **MX107** powder should be confirmed by the certificate of analysis provided by the supplier.

Safety Precautions

- Handle **MX107** powder in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

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References

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